

# 3'-Methylacetanilide molecular weight and formula

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## Compound of Interest

Compound Name: 3'-Methylacetanilide

Cat. No.: B1675878

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## Technical Guide: 3'-Methylacetanilide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties and a representative synthetic protocol for **3'-Methylacetanilide**. The information is presented to support research and development activities in the chemical and pharmaceutical sciences.

## Core Properties of 3'-Methylacetanilide

**3'-Methylacetanilide**, also known as N-(3-methylphenyl)acetamide, is an organic compound with applications in various chemical syntheses.<sup>[1]</sup> Its fundamental properties are summarized below.

## Physicochemical Data

A compilation of key quantitative data for **3'-Methylacetanilide** is presented in Table 1. This information is critical for its application in experimental research and as a reference for quality control.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO
Molecular Weight	149.19 g/mol <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	537-92-8 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White crystalline solid <a href="#">[1]</a> <a href="#">[5]</a>
Melting Point	65-67 °C <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Boiling Point	303 °C <a href="#">[2]</a> <a href="#">[5]</a>
Solubility	Freely soluble in alcohol <a href="#">[2]</a> <a href="#">[5]</a>

## Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **3'-Methylacetanilide** can be proprietary or vary between laboratories, a general and widely recognized method involves the acetylation of m-toluidine. The following protocol is a representative example based on the analogous synthesis of acetanilide from aniline.

### Synthesis of **3'-Methylacetanilide** from m-Toluidine

This procedure outlines the acetylation of m-toluidine using acetic anhydride.

Materials:

- m-Toluidine
- Acetic Anhydride
- Glacial Acetic Acid
- Zinc Dust (optional, to prevent oxidation of the amine)
- Ice-cold water
- Round bottom flask

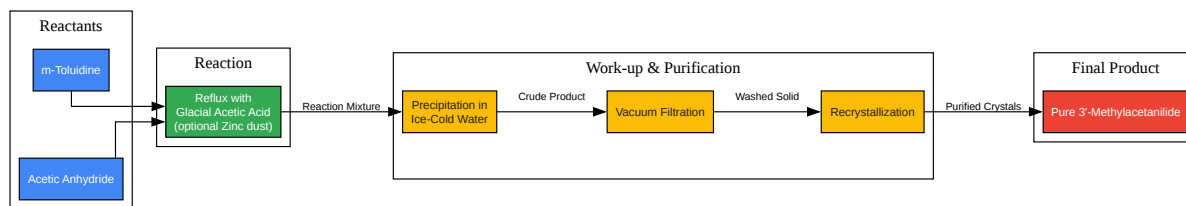
- Reflux condenser
- Beaker
- Heating mantle or oil bath
- Stirring apparatus
- Filtration apparatus (e.g., Büchner funnel)

#### Procedure:

- In a round bottom flask, combine m-toluidine and a slight excess of acetic anhydride. Glacial acetic acid can be used as a solvent.
- Add a small amount of zinc dust to the mixture. This helps to prevent the oxidation of the m-toluidine during the reaction.
- Attach a reflux condenser to the flask and gently heat the mixture using a heating mantle or oil bath for approximately 20-30 minutes.
- After the reflux period, carefully pour the hot reaction mixture into a beaker containing ice-cold water while stirring continuously. This will cause the crude **3'-Methylacetanilide** to precipitate out of the solution and will also hydrolyze any excess acetic anhydride.
- Collect the precipitated solid by vacuum filtration and wash it with cold water to remove impurities.
- The crude product can be further purified by recrystallization from a suitable solvent, such as aqueous ethanol, to obtain pure crystals of **3'-Methylacetanilide**.

## Logical Workflow and Diagrams

The synthesis and purification process for **3'-Methylacetanilide** can be visualized as a sequential workflow. The following diagram, generated using Graphviz, illustrates the key stages of the experimental procedure described above.



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